

In-depth Technical Guide: The Chemical Identity of VL-0395

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Compound of Interest

Compound Name: VL-0395

Cat. No.: B15620106

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a concise summary of the available chemical information for the compound designated as **VL-0395**. Despite a comprehensive search of scientific literature and patent databases, no information regarding the biological activity, mechanism of action, or experimental protocols for **VL-0395** is publicly available at this time. This suggests that **VL-0395** may be a novel compound, a research chemical with limited disclosure, or an internal designation not yet described in published literature. The following sections detail the confirmed chemical structure and properties of this molecule.

Chemical Structure and Properties

The definitive chemical identity of **VL-0395** has been established through publicly accessible chemical databases.

Chemical Structure

The fundamental structure of **VL-0395** is presented below.

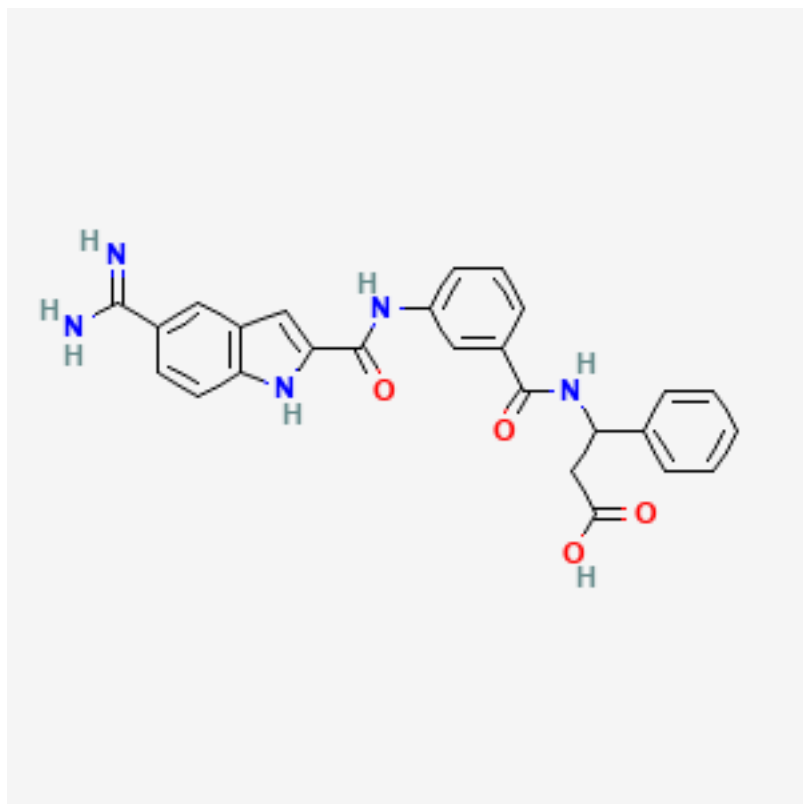


Figure 1. 2D Chemical Structure of **VL-0395**.

Chemical Identifiers

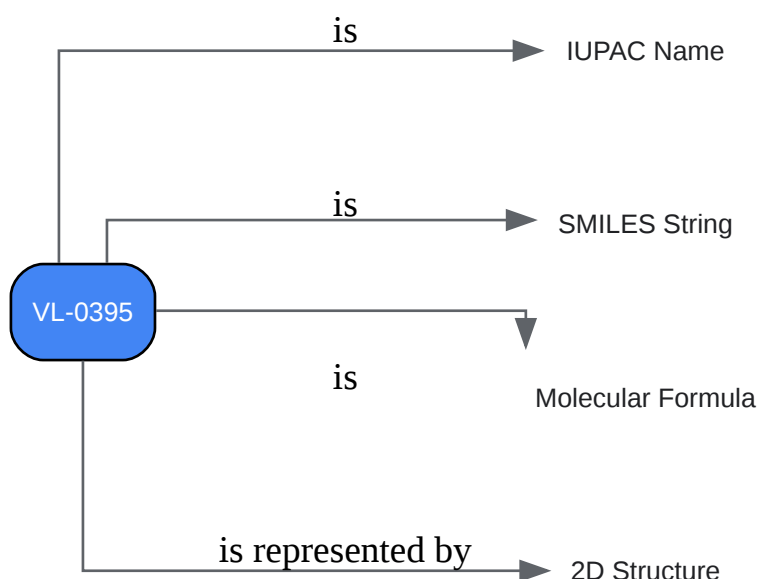
A summary of the key chemical identifiers and properties for **VL-0395** is provided in Table 1. This information is crucial for accurate identification and sourcing of the compound for research purposes.

Property	Value
IUPAC Name	3-[[3-[(5-carbamimidoyl-1H-indole-2-carbonyl)amino]benzoyl]amino]-3-phenylpropanoic acid
Molecular Formula	C ₂₆ H ₂₃ N ₅ O ₄
SMILES	<chem>C1=CC=C(C=C1)C(CC(=O)O)NC(=O)C2=CC(=CC=C2)NC(=O)C3=CC4=C(N3)C=CC(=C4)C(=N)N</chem>
InChI	InChI=1S/C26H23N5O4/c27-24(28)16-9-10-20-18(11-16)13-22(30-20)26(35)29-19-8-4-7-17(12-19)25(34)31-21(14-23(32)33)15-5-2-1-3-6-15/h1-13,21,30H,14H2,(H3,27,28)(H,29,35)(H,31,34)(H,32,33)

Table 1. Chemical Identifiers for **VL-0395**.

Logical Relationship of Chemical Identification

The process of defining the core chemical entity of **VL-0395** follows a straightforward logical workflow, starting from the compound name and branching into its various chemical representations.



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Figure 2. Relationship between the compound name and its chemical identifiers.

Conclusion and Future Directions

While the chemical structure of **VL-0395** is well-defined, the absence of biological data in the public domain prevents the creation of a comprehensive technical guide as initially requested. For researchers, scientists, and drug development professionals interested in this molecule, the following steps are recommended:

- Literature Monitoring: Continuously monitor scientific databases and patent filings for the appearance of "**VL-0395**" or its chemical identifiers.
- Chemical Supplier Inquiry: Inquire with chemical suppliers who may have synthesized this compound for other research groups, as they may have non-proprietary information.
- De Novo Research: For those with the capabilities, initiating in vitro screening assays based on the chemical structure could be a viable path to uncovering its biological function.

This document will be updated as new information regarding **VL-0395** becomes publicly available.

- To cite this document: BenchChem. [In-depth Technical Guide: The Chemical Identity of VL-0395]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15620106#vl-0395-chemical-structure\]](https://www.benchchem.com/product/b15620106#vl-0395-chemical-structure)

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